

Thioquinapiperifil PDE1 PDE2 PDE3 PDE4 inhibition

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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Profile of Thioquinapiperifil

Thioquinapiperifil is documented as a potent and selective inhibitor of phosphodiesterase-5 (PDE5). The key data available from a commercial supplier is summarized below [1].

Property	Description
Primary Target	Phosphodiesterase-5 (PDE5)
Reported IC ₅₀	0.074 nM
Inhibition Type	Potent, selective, and non-competitive
Reported Research Use	Sexual enhancement

Data Availability and Limitations

A significant gap exists in the available information. The search results do not contain any quantitative or qualitative data on **Thioquinapiperifil**'s inhibition of **PDE1, PDE2, PDE3, or PDE4**. Consequently, a direct comparison of its performance across these isoforms, as requested, is not possible with current data.

The search results primarily list **Thioquinapiperifil** as a research chemical without associated primary scientific literature or detailed study reports [1]. For a comprehensive comparison guide, data from full research papers or official drug development pipelines would be essential.

Experimental Context for PDE Inhibitor Profiling

To guide your own research or data collection, here are standard experimental protocols used to generate the kind of data you're looking for. The values in the table below are examples from other well-characterized PDE inhibitors to illustrate the required data structure and specificity [2] [3] [4].

Compound Name	Primary Target	IC ₅₀ / Ki	Selectivity Notes	Key Experimental Details
Thioquinapiperifil	PDE5	0.074 nM [1]	Information lacking for other PDEs.	<i>Specific methodology not provided in sources.</i>
Rolipram	PDE4	IC ₅₀ : 3 nM (PDE4A) [2]	Selective PDE4 inhibitor.	In vitro assay using recombinant human PDE enzymes.
Milrinone	PDE3	IC ₅₀ : 56 nM [4]	Also inhibits PDE2 (IC ₅₀ : 5.2 μM) [4].	In vitro phosphodiesterase enzyme activity assay.
IBMX	Pan-PDE	IC ₅₀ : 6.5-31.7 μM (for PDE3/4/5) [2]	Broad-spectrum, non-selective inhibitor.	Used as a standard non-selective control in inhibition assays.

Core Experimental Protocols for PDE Inhibition Profiling:

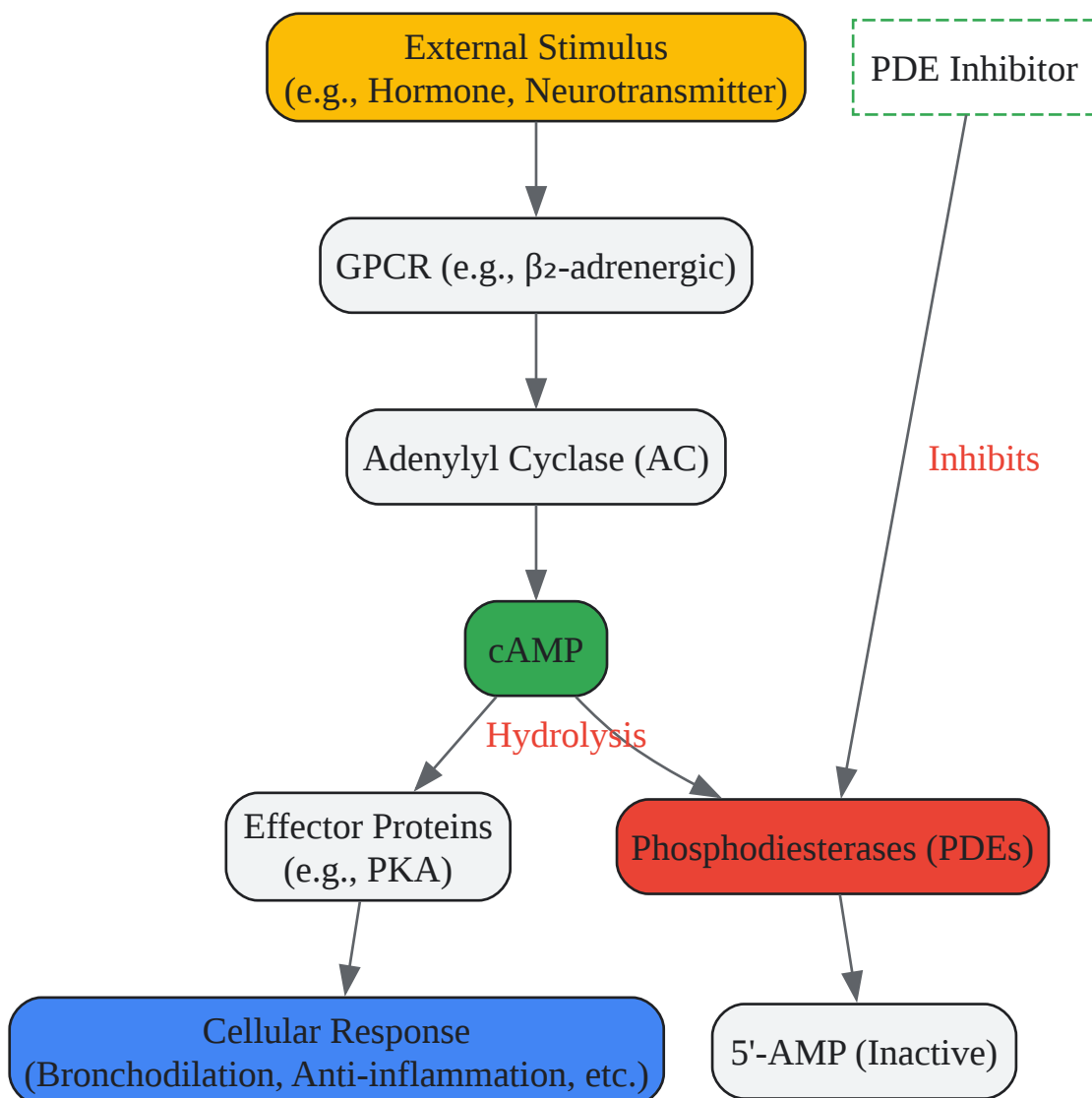
- In Vitro PDE Enzyme Assays:** The standard method involves incubating purified recombinant PDE enzymes (e.g., PDE1-PDE5) with a substrate (cAMP or cGMP) and the test compound. The reaction is stopped, and the product (AMP or GMP) is quantified to determine the inhibitor's **IC₅₀ value** (concentration causing 50% inhibition of enzyme activity) [4] [5].
- Selectivity Screening:** To establish selectivity, the same compound is tested against a panel of different PDE isozymes under identical conditions. A compound like **Thioquinapiperifil** would be

considered selective for PDE5 if its IC_{50} for other PDEs is significantly higher (e.g., 100 to 1000-fold) [6].

- **Cellular Functional Assays:** Following enzyme assays, functional tests in cells confirm activity. For PDE3/4, this might involve measuring **intracellular cAMP accumulation** or suppression of **TNF- α release** from immune cells [7] [8] [5].

cAMP Signaling and PDE Inhibition Pathway

The following diagram illustrates the central role of PDE enzymes in cyclic nucleotide signaling, which is the basis for the therapeutic action of their inhibitors.



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How to Proceed with Research

Given the lack of public comparative data, here are steps you could take to build a complete profile on

Thioquinapiperifil:

- **Consult Primary Literature:** Conduct a thorough search on platforms like **PubMed, Google Scholar, or SciFinder** using "**Thioquinapiperifil**" and its research code, **KF31327**, as keywords.
- **Investigate Patent Filings:** Detailed pharmacological data, including full selectivity panels, is often disclosed in patent applications. Searching patent databases could be highly fruitful.
- **Direct Inquiry:** If possible, contact the organizations that supply or develop the compound (mentioned in the search results) to request a technical data sheet or a selectivity panel.

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